

# Essential Guide to the Proper Disposal of Cryosim-3

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## Compound of Interest

Compound Name: Cryosim-3

Cat. No.: B606820

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For researchers, scientists, and drug development professionals utilizing **Cryosim-3**, a potent and selective TRPM8 receptor agonist, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **Cryosim-3**, CAS Number 1507344-37-7.

## Chemical and Physical Properties

A clear understanding of **Cryosim-3**'s properties is fundamental to its safe management. The following table summarizes its key chemical and physical data.

Property	Value
Chemical Name	1-Diisopropylphosphorylnonane
Alias	C3
CAS Number	1507344-37-7
Molecular Formula	C <sub>15</sub> H <sub>33</sub> OP
Molecular Weight	260.40 g/mol
Form	Oil[1]
Color	Colorless to yellow[1]
Hazard Classification	Not a hazardous substance or mixture[2]
Storage Temperature	2-8°C[1]

## Experimental Protocols: Disposal of Cryosim-3

Based on the Safety Data Sheet (SDS), **Cryosim-3** is not classified as a hazardous substance. [2] However, it is imperative to follow standard laboratory procedures for chemical waste to ensure safety and compliance.

**Personnel Safety:** Before beginning any disposal procedure, ensure appropriate Personal Protective Equipment (PPE) is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

**Disposal of Unused or Waste Cryosim-3 (as supplied):**

- **Consult Local Regulations:** Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for chemical waste disposal. Procedures can vary significantly.

- Waste Collection:
  - Transfer any unused or waste **Cryosim-3** into a designated and clearly labeled chemical waste container.
  - The container should be made of a compatible material, such as glass or high-density polyethylene.
  - The label should include the full chemical name ("**Cryosim-3**" or "1-Diisopropylphosphorylnonane") and the CAS number (1507344-37-7).
- Storage: Store the waste container in a designated, well-ventilated, and secure chemical waste storage area, away from incompatible materials.
- Arranging for Pickup: Contact your institution's EHS or a licensed chemical waste disposal contractor to arrange for the collection and proper disposal of the waste.

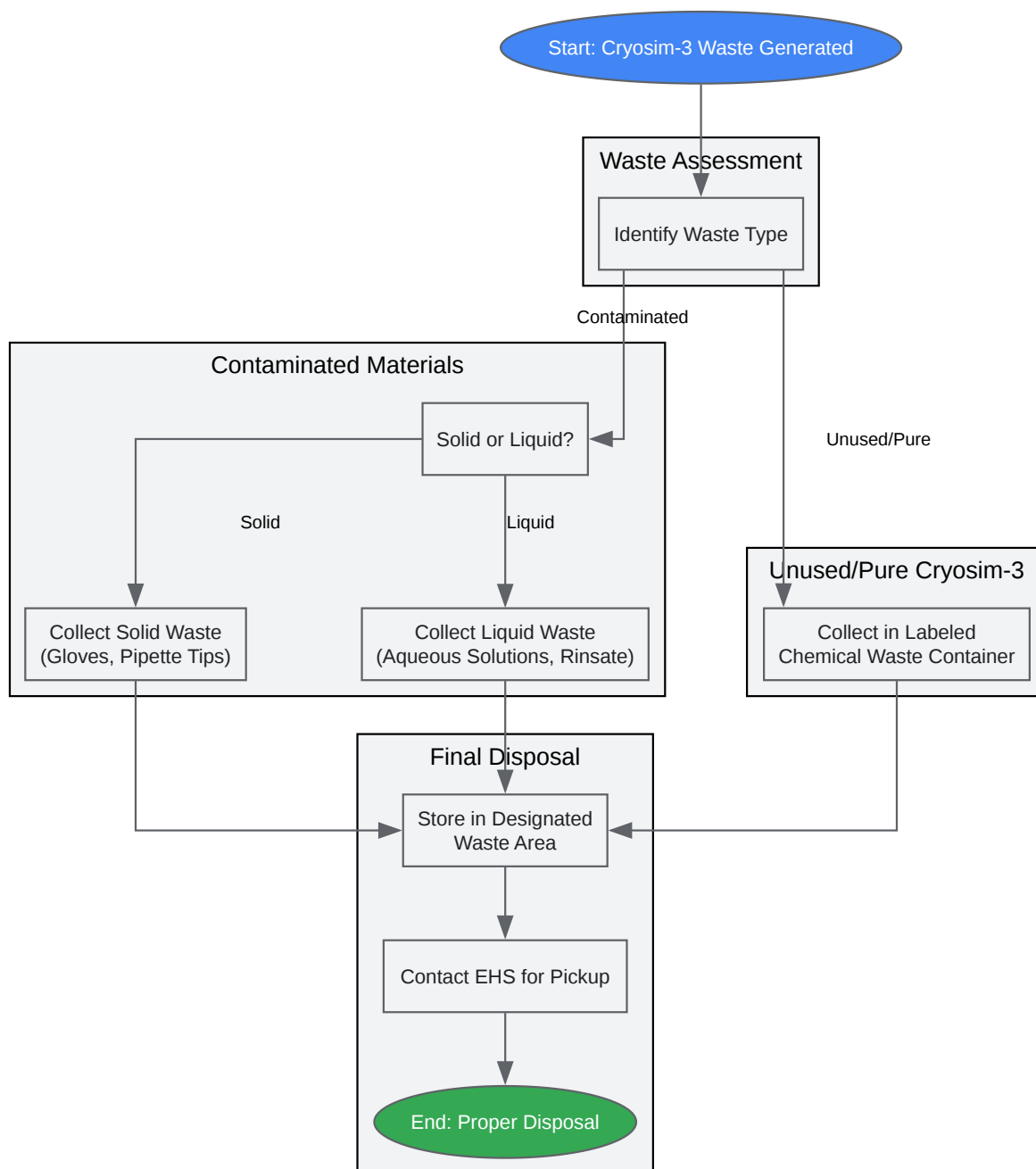
#### Disposal of Diluted Solutions or Contaminated Materials:

- Aqueous Solutions: While **Cryosim-3** is described as water-soluble, disposal of dilute aqueous solutions down the drain is generally not recommended without explicit approval from your EHS department. Collect these solutions in a labeled aqueous waste container.
- Contaminated Labware:
  - Disposable Items: Items such as pipette tips, and gloves that are contaminated with **Cryosim-3** should be placed in a designated solid chemical waste container.
  - Reusable Glassware: Glassware should be decontaminated by rinsing with an appropriate solvent (e.g., ethanol or acetone) in a fume hood. The rinsate should be collected as hazardous waste. After decontamination, the glassware can be washed according to standard laboratory procedures.

## Logical Workflow for Cryosim-3 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **Cryosim-3**.

## Cryosim-3 Disposal Workflow

[Click to download full resolution via product page](#)**Cryosim-3 Disposal Workflow Diagram**

This guide is intended to provide essential information for the safe disposal of **Cryosim-3**. Always prioritize your institution's specific protocols and consult with your EHS department to ensure full compliance and safety.

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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]
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